

Diethyl (2-oxopropyl)phosphonate: A Technical Guide to Stability and Storage

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Compound of Interest

Compound Name: Diethyl (2-oxopropyl)phosphonate

Cat. No.: B148940

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **diethyl (2-oxopropyl)phosphonate**. Intended for professionals in research and drug development, this document synthesizes available data on the compound's stability profile, outlines potential degradation pathways, and offers detailed experimental protocols for its assessment. While specific kinetic data for this compound is limited in public literature, this guide provides a framework for establishing its stability based on general knowledge of phosphonates and regulatory guidelines.

Introduction

Diethyl (2-oxopropyl)phosphonate is a versatile organophosphorus compound utilized as an intermediate in the synthesis of agrochemicals and pharmaceuticals.^[1] Its function as a phosphonate ester makes it a valuable building block for creating novel molecules with enhanced biological activity.^[1] A thorough understanding of its stability is critical for ensuring the integrity of starting materials in synthesis, the reliability of experimental results, and the safety of its handling and storage. This guide addresses the core requirements for assessing the stability of **diethyl (2-oxopropyl)phosphonate**.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **diethyl (2-oxopropyl)phosphonate** is presented in Table 1.

Table 1: Chemical and Physical Properties of **Diethyl (2-oxopropyl)phosphonate**

Property	Value	Reference(s)
CAS Number	1067-71-6	[2] [3]
Molecular Formula	C ₇ H ₁₅ O ₄ P	[2] [3]
Molecular Weight	194.17 g/mol	[2] [3]
Appearance	Clear colorless to light yellow liquid	[3]
Boiling Point	126 °C @ 9 mmHg	[2]
Density	1.01 g/mL at 25 °C	[2]
Refractive Index	n ₂₀ /D 1.433	[2]
Solubility	Miscible with tetrahydrofuran, ether, dichloromethane, and chloroform.	[3]

Recommended Storage and Handling

Proper storage and handling are paramount to maintaining the quality and safety of **diethyl (2-oxopropyl)phosphonate**.

Table 2: Recommended Storage and Handling Conditions

Condition	Recommendation	Reference(s)
General Storage	Store in a tightly closed container in a dry, cool, and well-ventilated place.	[4]
Temperature	Room temperature.	[3]
Atmosphere	Inert atmosphere is recommended for long-term storage to prevent potential oxidation or moisture-induced degradation.	[3]
Incompatibilities	Avoid strong oxidizing agents.	
Safety	Wear appropriate personal protective equipment (PPE), including gloves and eye protection.	[2]

Stability Profile and Degradation Pathways

The stability of **diethyl (2-oxopropyl)phosphonate** is influenced by several factors, including temperature, pH, light, and the presence of oxidizing agents. The carbon-phosphorus (C-P) bond, a key feature of phosphonates, is known to be highly resistant to chemical hydrolysis and thermal decomposition. However, the ester linkages are more susceptible to degradation.

Thermal Stability

Organophosphorus esters, including phosphonates, typically undergo thermal decomposition through the elimination of a phosphorus acid at elevated temperatures.[5][6] For phosphonates, this process generally occurs at higher temperatures compared to phosphate esters.[5][6] Thermal analysis of **diethyl (2-oxopropyl)phosphonate** has indicated exothermic events occurring at approximately 246 °C and 278 °C, suggesting the onset of decomposition in this temperature range.[7]

Hydrolytic Stability

The hydrolysis of phosphonate esters can proceed under both acidic and basic conditions.[4] The reaction involves a nucleophilic attack on the phosphorus atom, leading to the cleavage of the P-O ester bond.[4] The rate of hydrolysis is dependent on pH and temperature.[4] The final products of complete hydrolysis would be (2-oxopropyl)phosphonic acid and ethanol.

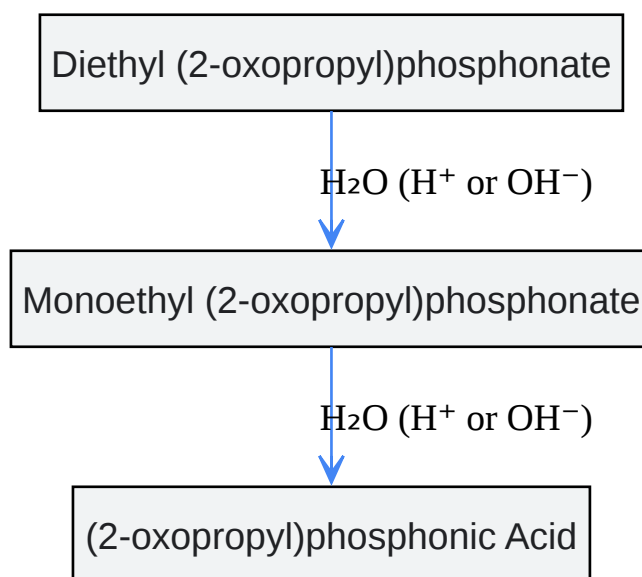


Figure 1: Proposed Hydrolytic Degradation Pathway

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Caption: Proposed Hydrolytic Degradation Pathway.

Photostability

While specific photostability data for **diethyl (2-oxopropyl)phosphonate** is not readily available, studies on other phosphonates have shown that they can undergo degradation upon exposure to UV light.[8] This process can be accelerated by the presence of metal ions, such as iron.[8] Photodegradation may lead to the cleavage of the C-P bond or modifications to the organic moiety.

Oxidative Stability

Diethyl (2-oxopropyl)phosphonate is expected to be sensitive to strong oxidizing agents. Studies on other phosphonates have demonstrated degradation in the presence of oxidizing biocides, with the rate of degradation being temperature-dependent.[9]

Experimental Protocols for Stability Assessment

To comprehensively evaluate the stability of **diethyl (2-oxopropyl)phosphonate**, a forced degradation study is recommended. This involves subjecting the compound to a range of stress conditions that are more severe than accelerated stability testing conditions. The following protocols are based on ICH guidelines and general practices for stability testing.

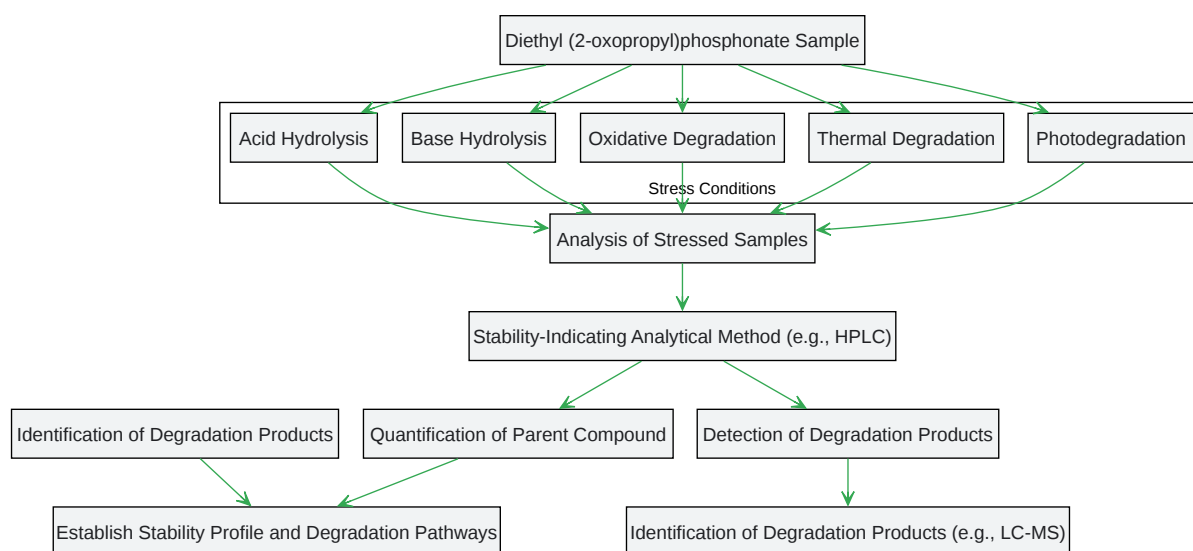


Figure 2: Workflow for Stability Assessment

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Caption: Workflow for Stability Assessment.

Development of a Stability-Indicating Analytical Method

A stability-indicating analytical method is crucial for separating and quantifying the parent compound from its potential degradation products. A reverse-phase high-performance liquid chromatography (RP-HPLC) method with UV detection is a suitable starting point.

Table 3: Example Parameters for a Stability-Indicating RP-HPLC Method

Parameter	Suggested Condition
Column	C18, 250 mm x 4.6 mm, 5 μ m
Mobile Phase	Gradient of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B)
Flow Rate	1.0 mL/min
Column Temperature	30 $^{\circ}$ C
Detection	UV at an appropriate wavelength (e.g., 210 nm)
Injection Volume	10 μ L

The method must be validated according to ICH guidelines to ensure it is specific, accurate, precise, linear, and robust.

Forced Degradation Studies

5.2.1. Hydrolytic Degradation

- Acid Hydrolysis: Dissolve **diethyl (2-oxopropyl)phosphonate** in a suitable solvent (e.g., acetonitrile) and treat with 0.1 M HCl. Heat the solution at 60-80 $^{\circ}$ C for a specified period (e.g., 2, 4, 8, 24 hours). Neutralize the samples before analysis.
- Base Hydrolysis: Dissolve **diethyl (2-oxopropyl)phosphonate** in a suitable solvent and treat with 0.1 M NaOH. Heat the solution at 60-80 $^{\circ}$ C for a specified period. Neutralize the samples before analysis.
- Neutral Hydrolysis: Dissolve **diethyl (2-oxopropyl)phosphonate** in a suitable solvent and treat with water. Heat the solution at 60-80 $^{\circ}$ C for a specified period.

5.2.2. Oxidative Degradation

- Treat a solution of **diethyl (2-oxopropyl)phosphonate** with 3-30% hydrogen peroxide at room temperature for a specified period.

5.2.3. Thermal Degradation

- Expose a solid sample of **diethyl (2-oxopropyl)phosphonate** to dry heat in a temperature-controlled oven at temperatures above the accelerated stability conditions (e.g., 80 °C, 100 °C, and higher if necessary) for a specified period.

5.2.4. Photodegradation

- Expose a solution of **diethyl (2-oxopropyl)phosphonate** to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200-watt hours/square meter, as per ICH Q1B guidelines. A control sample should be protected from light.

Data Presentation and Interpretation

The results of the forced degradation studies should be summarized in a table to facilitate comparison.

Table 4: Example Summary of Forced Degradation Study Results

Stress Condition	Duration	Temperature	% Degradation	Major Degradation Products (Retention Time)
0.1 M HCl	24 hours	80 °C		
0.1 M NaOH	8 hours	60 °C		
3% H ₂ O ₂	24 hours	Room Temp		
Dry Heat	48 hours	100 °C		
Light Exposure	1.2 million lux hours	Room Temp		

The data will help in identifying the intrinsic stability of the molecule and the primary degradation pathways. This information is critical for developing appropriate packaging, establishing re-test dates, and ensuring the quality of the material throughout its lifecycle.

Conclusion

Diethyl (2-oxopropyl)phosphonate is a stable compound under recommended storage conditions. However, it is susceptible to degradation under conditions of high temperature, extreme pH, and in the presence of oxidizing agents. Photolytic degradation is also a potential pathway. The experimental protocols outlined in this guide provide a robust framework for researchers and drug development professionals to perform a comprehensive stability assessment, ensuring the quality and reliability of this important synthetic intermediate.

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References

- 1. chemimpex.com [chemimpex.com]
- 2. Diethyl (2-oxopropyl)phosphonate 96 1067-71-6 [sigmaaldrich.com]
- 3. Diethyl (2-oxopropyl)phosphonate Nine Chongqing Chemdad Co. , Ltd [chemdad.com]
- 4. The Hydrolysis of Phosphinates and Phosphonates: A Review - PMC [pmc.ncbi.nlm.nih.gov]
- 5. mdpi.com [mdpi.com]
- 6. Thermal Degradation of Organophosphorus Flame Retardants - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. orgsyn.org [orgsyn.org]
- 8. Photodegradation of phosphonates in water - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. chemistry.uoc.gr [chemistry.uoc.gr]
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